

Silver Iodate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Silver iodate

Cat. No.: B1581383

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For researchers, scientists, and professionals engaged in drug development, a thorough understanding of the fundamental properties of chemical compounds is paramount. This technical guide provides an in-depth look at **silver iodate**, focusing on its core physicochemical properties and its application in experimental contexts.

Core Physicochemical Data

Silver iodate (AgIO_3) is an inorganic compound that finds utility in various scientific applications. A summary of its key identifiers and properties is presented below for easy reference.

Property	Value	Source
CAS Number	7783-97-3	[1] [2] [3]
Molecular Weight	282.77 g/mol	[2] [3] [4]
Molecular Formula	AgIO_3	[1] [2] [3]

Experimental Application: Chloride Determination

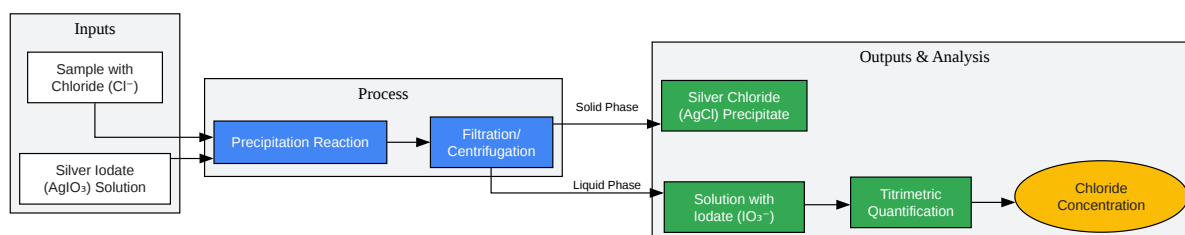
Silver iodate is notably used as a reagent for the quantitative determination of small amounts of chlorides, for instance, in biological samples like blood. The underlying principle of this experimental protocol involves a precipitation reaction.

Methodological Workflow

The experimental procedure for chloride determination using **silver iodate** can be summarized in the following logical steps:

- **Reaction Initiation:** A sample containing an unknown quantity of chloride ions (Cl^-) is introduced to a solution containing **silver iodate** (AgIO_3).
- **Precipitation:** Due to the lower solubility of silver chloride (AgCl) compared to **silver iodate**, silver chloride precipitates out of the solution.
- **Separation:** The solid silver chloride precipitate is separated from the remaining solution, which now contains iodate ions (IO_3^-) displaced from the **silver iodate**.
- **Quantification:** The concentration of the liberated iodate ions is then determined, typically through a titration method. This concentration is stoichiometrically related to the initial concentration of chloride ions in the sample.

The following diagram illustrates the logical workflow of this experimental protocol.



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*Workflow for Chloride Determination using **Silver Iodate**.*

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References

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- To cite this document: BenchChem. [Silver Iodate: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581383#silver-iodate-cas-number-and-molecular-weight]

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